

Technical Guide to Octanal: Properties and Analysis

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Compound of Interest

Compound Name:	Octanal
CAS No.:	9006-52-4
Cat. No.:	B600720

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and analytical methodologies for **octanal**, an organic aldehyde compound relevant in various research and development sectors, including flavor, fragrance, and pharmaceutical synthesis.

Core Properties of Octanal

Octanal, also known as caprylic aldehyde, is a colorless liquid with a characteristic fruity-citrus odor. It is found naturally in citrus oils and is used as a component in perfumes and flavorings.

[1]

Quantitative Data Summary

The fundamental physicochemical properties of **octanal** are summarized below. This data is essential for experimental design, formulation, and analytical method development.

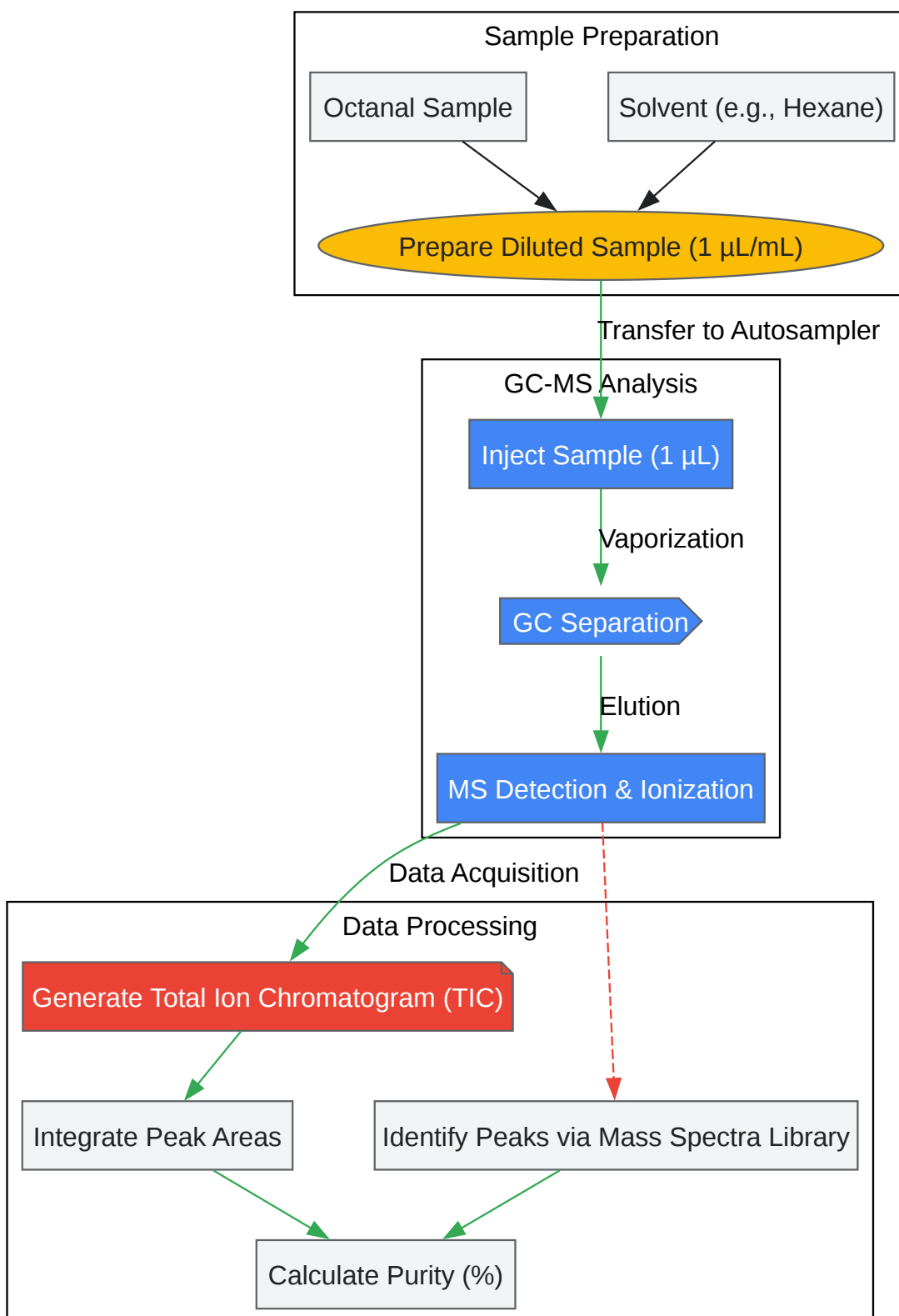
Property	Value	Reference
CAS Registry Number	124-13-0	[2][3][4][5]
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21 g/mol	
Alternate Value (MW)	128.2120 g/mol	

Analytical Workflow: Purity Assessment of Octanal by GC-MS

To ensure the quality and purity of **octanal** for research and development, a robust analytical method is required. Gas Chromatography-Mass Spectrometry (GC-MS) is a standard and effective technique for separating and identifying volatile compounds like **octanal** from a sample matrix.

Experimental Workflow Diagram

The diagram below illustrates the logical flow of the experimental protocol for determining the purity of an **octanal** sample.



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GC-MS workflow for **octanal** purity analysis.

Detailed Experimental Protocol

Objective: To quantify the purity of a given **octanal** sample and identify any volatile impurities using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Materials and Reagents:

- **Octanal** sample (for analysis)
- High-purity **octanal** reference standard (>99.5%)
- GC-grade hexane (or other suitable solvent)
- 2 mL autosampler vials with septa caps
- Micropipettes

2. Instrumentation:

- Gas Chromatograph (GC) equipped with a split/splitless injector and a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
- Mass Spectrometer (MS) detector capable of electron ionization (EI).
- Data acquisition and processing software.

3. Standard and Sample Preparation:

- Reference Standard Preparation: Accurately prepare a stock solution of the **octanal** reference standard in hexane at a concentration of 1000 μ g/mL.
- Sample Preparation: Dilute the **octanal** sample to be tested in hexane to a final concentration of approximately 1000 μ g/mL. This ensures the response is within the linear range of the detector.
- Solvent Blank: Prepare a vial containing only hexane to check for solvent impurities and system contamination.

4. GC-MS Method Parameters:

- Injector:
 - Injection Volume: 1 μ L
 - Injector Temperature: 250 $^{\circ}$ C
 - Split Ratio: 50:1
- Oven Temperature Program:
 - Initial Temperature: 60 $^{\circ}$ C, hold for 2 minutes
 - Ramp Rate: 10 $^{\circ}$ C/min to 280 $^{\circ}$ C
 - Final Hold: Hold at 280 $^{\circ}$ C for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 40-400
 - Source Temperature: 230 $^{\circ}$ C
 - Quadrupole Temperature: 150 $^{\circ}$ C
 - Scan Mode: Full Scan

5. Data Analysis and Purity Calculation:

- Inject the solvent blank, followed by the reference standard, and then the prepared sample.
- Acquire the data for each run.
- For the sample run, integrate the peak area of all detected compounds in the total ion chromatogram (TIC).

- Identify the main peak as **octanal** by comparing its retention time and mass spectrum with the reference standard.
- Calculate the purity of the **octanal** sample using the area percent method:

$$\text{Purity (\%)} = (\text{Area of } \mathbf{Octanal} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$$

- Identify any significant impurity peaks by comparing their mass spectra against a spectral library (e.g., NIST).

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References

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